

analytical method validation for pencycuron in soil

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Compound Focus: Pencycuron

CAS No.: 66063-05-6

Cat. No.: S538948

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Analytical Method for Pencycuron in Soil

The following protocol is adapted from a recent study on **pencycuron** dissipation in greenhouse soil, which used a QuEChERS-based extraction method followed by LC-MS/MS analysis [1].

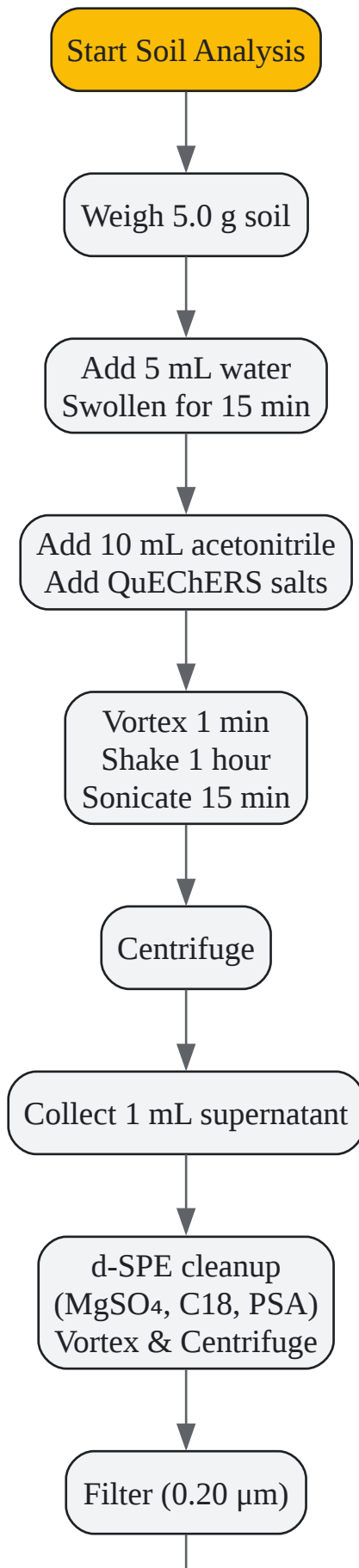
• Sample Preparation (QuEChERS Extraction)

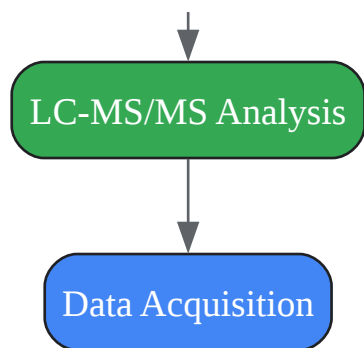
- Weigh **5.0 g** of the prepared soil sample into a suitable extraction tube (e.g., a 50 mL centrifuge tube).
- Add **5 mL of distilled water** to the soil and allow it to swell for **15 minutes**.
- Add **10 mL of acetonitrile (ACN)** to the tube.
- Immediately add a QuEChERS extraction salt mixture, typically containing:
 - **4.0 g** of Magnesium sulfate (MgSO_4)
 - **1.0 g** of Sodium chloride (NaCl)
 - **1.0 g** of Trisodium citrate dihydrate ($\text{Na}_3\text{C}_6\text{H}_5\text{O}_7 \cdot 2\text{H}_2\text{O}$)
 - **0.5 g** of Disodium hydrogen citrate sesquihydrate ($\text{Na}_2\text{HC}_6\text{H}_5\text{O}_7 \cdot 1.5\text{H}_2\text{O}$) [1]
- Cap the tube and **vortex vigorously** for 1 minute to ensure thorough mixing and prevent MgSO_4 from forming a solid cake.
- **Shake** the tube at 200 rpm for **1 hour**, followed by **sonication for 15 minutes** to improve extraction efficiency.
- **Centrifuge** the sample at ≥ 3000 g for 10 minutes at 4°C to achieve phase separation.

• Extract Cleanup (d-SPE)

- Transfer **1 mL** of the supernatant (ACN layer) into a d-SPE tube containing:
 - **150 mg** of MgSO₄
 - **25 mg** of C18
 - **25 mg** of Primary Secondary Amine (PSA) [1]
- Vortex the mixture for 1 minute.
- Centrifuge the d-SPE tube and filter the purified extract through a **0.20 µm syringe filter** prior to LC-MS/MS analysis.
- **LC-MS/MS Instrumental Analysis** The table below summarizes the instrumental conditions used for **pencycuron** analysis [1]:
 - **LC Conditions** | Parameter | Specification | | :--- | :--- | | **Instrument** | LCMS-8040 or equivalent | | **Column** | C18 (e.g., 2.6 µm, 3 x 100 mm) | | **Column Temp.** | 40 °C | | **Mobile Phase** | (A) 0.1% Formic acid in water; (B) 0.1% Formic acid in methanol | | **Injection Volume** | 2 µL | | **Flow Rate** | 0.2 mL/min |
 - **MS/MS Conditions** | Parameter | Specification | | :--- | :--- | | **Ionization Mode** | Electrospray Ionization (ESI+) | | **Nebulizing Gas** | 3 L/min | | **Drying Gas** | 15 L/min | | **DL Temperature** | 250 °C | | **Heat Block Temperature** | 400 °C |

The following workflow diagram illustrates the complete analytical procedure:





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Method Validation Data

The analytical method was validated for parameters including linearity, accuracy, precision, and sensitivity. Key performance data are summarized below [1]:

Validation Parameter	Results for Soil
Linearity (R^2)	> 0.999
Calibration Range	0.002 – 0.250 mg L ⁻¹
Limit of Quantification (LOQ)	0.004 mg kg ⁻¹
Recovery (%) (at 0.010 mg kg ⁻¹)	72.6 – 101.0
Recovery (%) (at 0.100 mg kg ⁻¹)	72.6 – 101.0
Precision (CV%)	Data not fully specified in source

Key Considerations for Analysis

- **Matrix-Matched Calibration:** Prepare calibration standards in blank soil extract to compensate for matrix effects that can suppress or enhance the analytical signal [2] [1].
- **Quality Control:** Include procedural blanks, fortified blanks, and fortified soil samples with each batch to monitor contamination and verify method performance.

- **Sensitivity:** The achieved LOQ of 0.004 mg/kg is sufficient for monitoring **pencycuron** against regulatory limits. The European Union's maximum residue limit (MRL) for **pencycuron** in eggplant is 0.02 mg/kg [2].

Reference Information

- **Chemical Profile:** **Pencycuron** (CAS No. 66063-05-6) is a non-systemic phenylurea fungicide. It has a high log P of 4.68, indicating strong lipophilicity, and is virtually insoluble in water (0.3 mg/L at 20 °C) [3].
- **Toxicology Note:** Some in vitro studies suggest potential genotoxic effects at high concentrations (50-100 µg/mL), though results have shown inter-laboratory variability [4].

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